

An In-Depth Technical Guide to (-)-Praeruptorin B (CAS: 4970-26-7)

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Compound of Interest

Compound Name: (-)-Praeruptorin B

Cat. No.: B8099874

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Introduction

(-)-Praeruptorin B, a natural coumarin compound, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of its chemical properties, biological effects, and mechanisms of action, with a focus on quantitative data and detailed experimental methodologies.

Chemical Properties^{[1][2]}

Property	Value
CAS Number	4970-26-7
Molecular Formula	C ₂₄ H ₂₆ O ₇
Molecular Weight	426.465 g/mol
Synonyms	(-)-Anomalin
Purity	Typically >95% (HPLC)
Appearance	Powder

Biological Activities and Quantitative Data

(-)-Praeruptorin B exhibits a range of biological activities, including anti-inflammatory, cytotoxic, and metabolic regulatory effects. The following tables summarize the key quantitative data associated with these activities.

Table 1: Anti-inflammatory and Cytotoxic Activity

Activity	Cell Line/Organism	Assay	Endpoint	Result	Reference
Anti-inflammatory	Rat Hepatocytes	Nitric Oxide (NO) Production Inhibition	IC ₅₀	9.07 µM	[3]
Cytotoxicity	Artemia salina (Brine Shrimp)	Brine Shrimp Lethality Assay	LC ₅₀	34.5 µg/mL	[4]

Table 2: Antimicrobial Activity

While specific data for **(-)-Praeruptorin B** is limited, a related compound, Praeruptorin A, has shown antimicrobial effects.

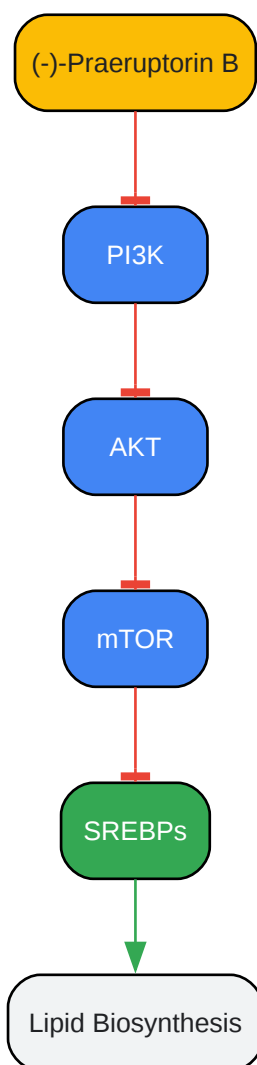
Compound	Microorganism	Assay	Endpoint	Result	Reference
Praeruptorin A	Streptococcus agalactiae	Microdilution	MIC	100 µg/mL	[4]

Mechanisms of Action and Signaling Pathways

(-)-Praeruptorin B exerts its biological effects through the modulation of specific signaling pathways. A key mechanism is the inhibition of Sterol Regulatory Element-Binding Proteins (SREBPs) and the suppression of inflammatory responses via the AKT/NF-κB pathway.

Inhibition of SREBPs via the PI3K/AKT/mTOR Pathway

(-)-Praeruptorin B has been shown to inhibit the activity of SREBPs, which are master regulators of lipid homeostasis. This inhibition is mediated through the PI3K/AKT/mTOR signaling pathway. By suppressing this pathway, **(-)-Praeruptorin B** decreases the expression of SREBPs and their target genes involved in cholesterol and fatty acid biosynthesis.[5][6]



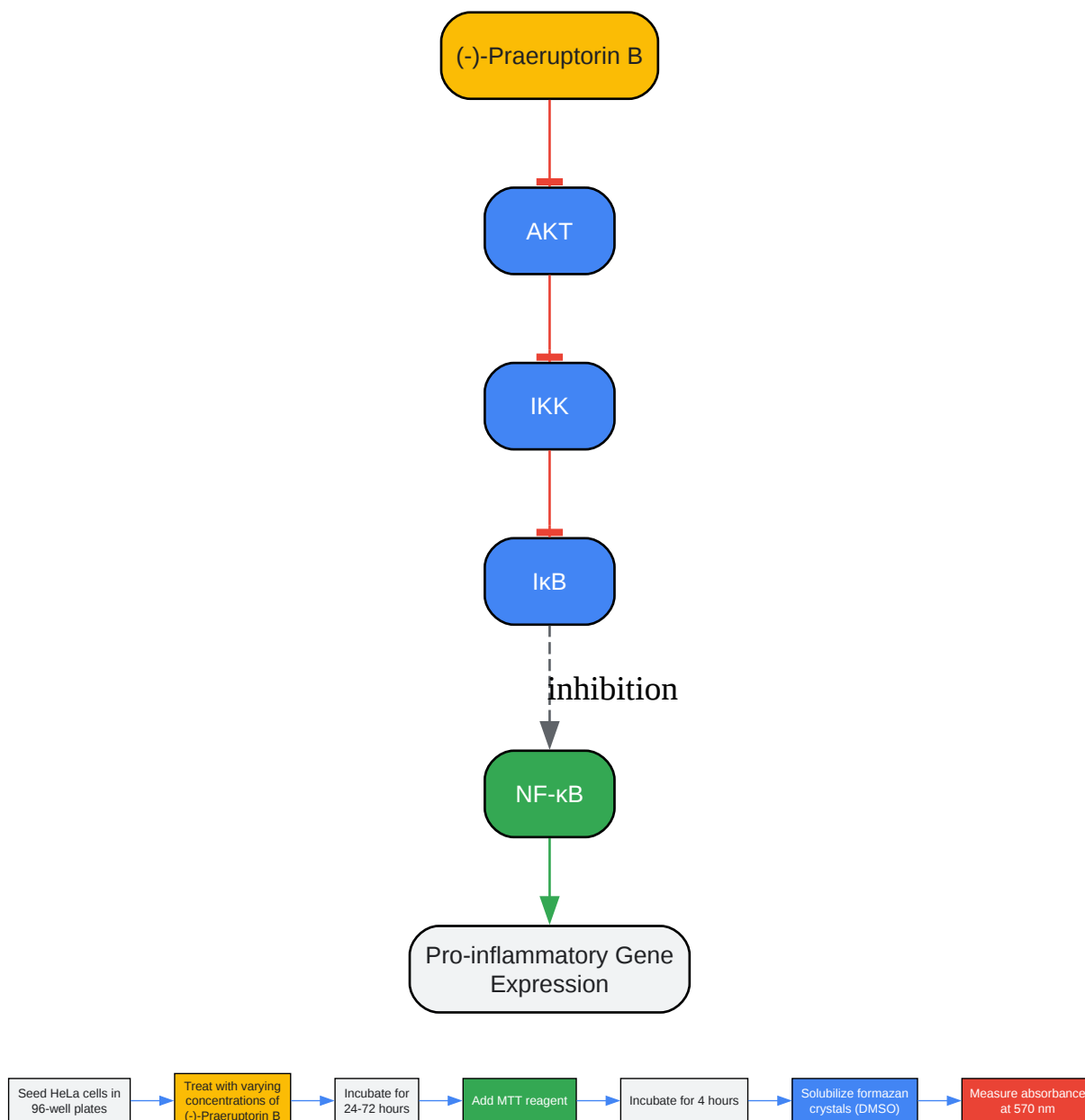
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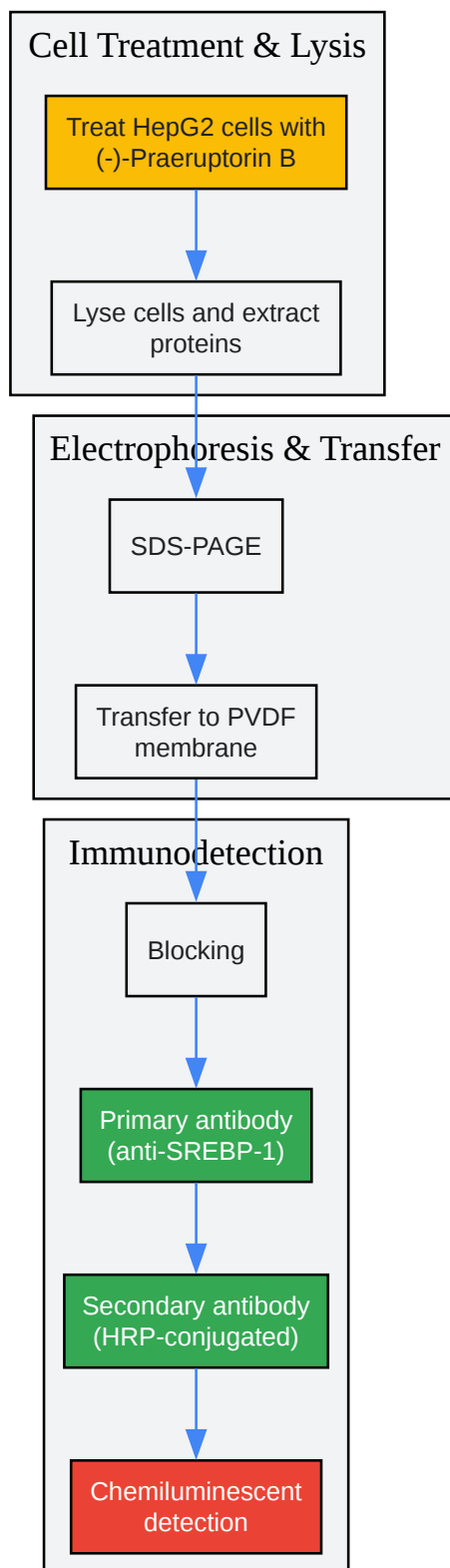
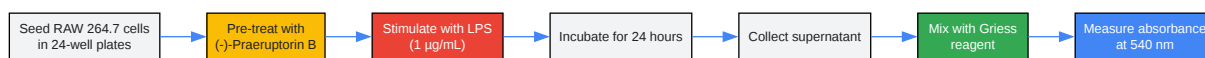
Caption: Inhibition of the SREBP signaling pathway by **(-)-Praeruptorin B**.

Anti-inflammatory Effects via AKT/NF-κB Pathway

The anti-inflammatory properties of praeruptorins are linked to the inhibition of the NF-κB signaling pathway. While the direct action of **(-)-Praeruptorin B** is still under investigation, related compounds have been shown to suppress the activation of NF-κB, a key transcription

factor for pro-inflammatory genes. This is often mediated through the modulation of the upstream AKT pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. Praeruptorin B improves diet-induced hyperlipidemia and alleviates insulin resistance via regulating SREBP signaling pathway - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 3. japsonline.com [japsonline.com]
- 4. Studies on the Mechanism of Alloimperatorin on the Proliferation and Apoptosis of HeLa Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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